

An In-depth Technical Guide to C.I. Solvent Yellow 82

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Solvent Yellow 82

CAS No.: 12227-67-7

Cat. No.: B1174984

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Introduction

C.I. **Solvent Yellow 82** is a metal-complex solvent dye known for its bright, reddish-yellow hue and high transparency.^[1] Belonging to the monoazo series, it is specifically a 1:2 chromium complex, a structural feature that enhances its stability, durability, and fastness properties.^{[1][2]} This dye is widely utilized in industrial applications where high solubility in organic solvents and resistance to heat and light are crucial.^{[3][4]} Its common applications include the coloring of paints, coatings, printing inks, plastics, aluminum foils, wood stains, and leather finishes.^{[2][5]}^[6]

Molecular Structure and Composition

C.I. **Solvent Yellow 82** is not a single organic molecule but a coordination complex. The core structure consists of a central chromium (Cr) atom coordinated with two molecules of an azo dye ligand. This ligand is synthesized by the diazotization of 2-aminobenzoic acid, which is then coupled with 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one.^{[2][7]} The resulting complex has a molecular formula often cited as $C_{17}H_{13}N_4NaO_3$ and a molecular weight of approximately 344.3 g/mol.^{[2][7][8][9][10]}

The coordination of the azo dye ligand to the chromium ion significantly improves the dye's overall stability, including its resistance to light and heat, compared to the metal-free parent dye.[1]

Caption: 1:2 Chromium complex structure of C.I. **Solvent Yellow 82**.

Physicochemical Properties

The key properties of C.I. **Solvent Yellow 82** are summarized below. These values highlight its suitability for applications requiring high stability and specific solubility characteristics.

Property	Value	Reference(s)
C.I. Name	Solvent Yellow 82	[8]
CAS Number	12227-67-7	[7][8][10]
Molecular Formula	C ₁₇ H ₁₃ N ₄ NaO ₃	[7][8][9][10]
Molecular Weight	344.3 g/mol	[7][8][9][10]
Appearance	Reddish or Bluish Yellow Powder	[5][8][9]
Density	1.26 - 1.31 g/cm ³	[2][3][9]
Melting Point	>180 °C (>215 °C reported)	[9][11]
pH	4 - 8 (in 10 g/L aqueous solution at 20°C)	[2][3][11]
Heat Resistance	190 - 200 °C	[1][2][9]
Light Fastness (Blue Wool Scale)	7 - 8	[3][9]
Acid Resistance	4 - 5	[2][6]
Alkali Resistance	4 - 5	[2][6]

Solubility Data

The dye's excellent solubility in organic solvents is a defining characteristic for its use in non-aqueous systems. It is noted to be insoluble in water.[3]

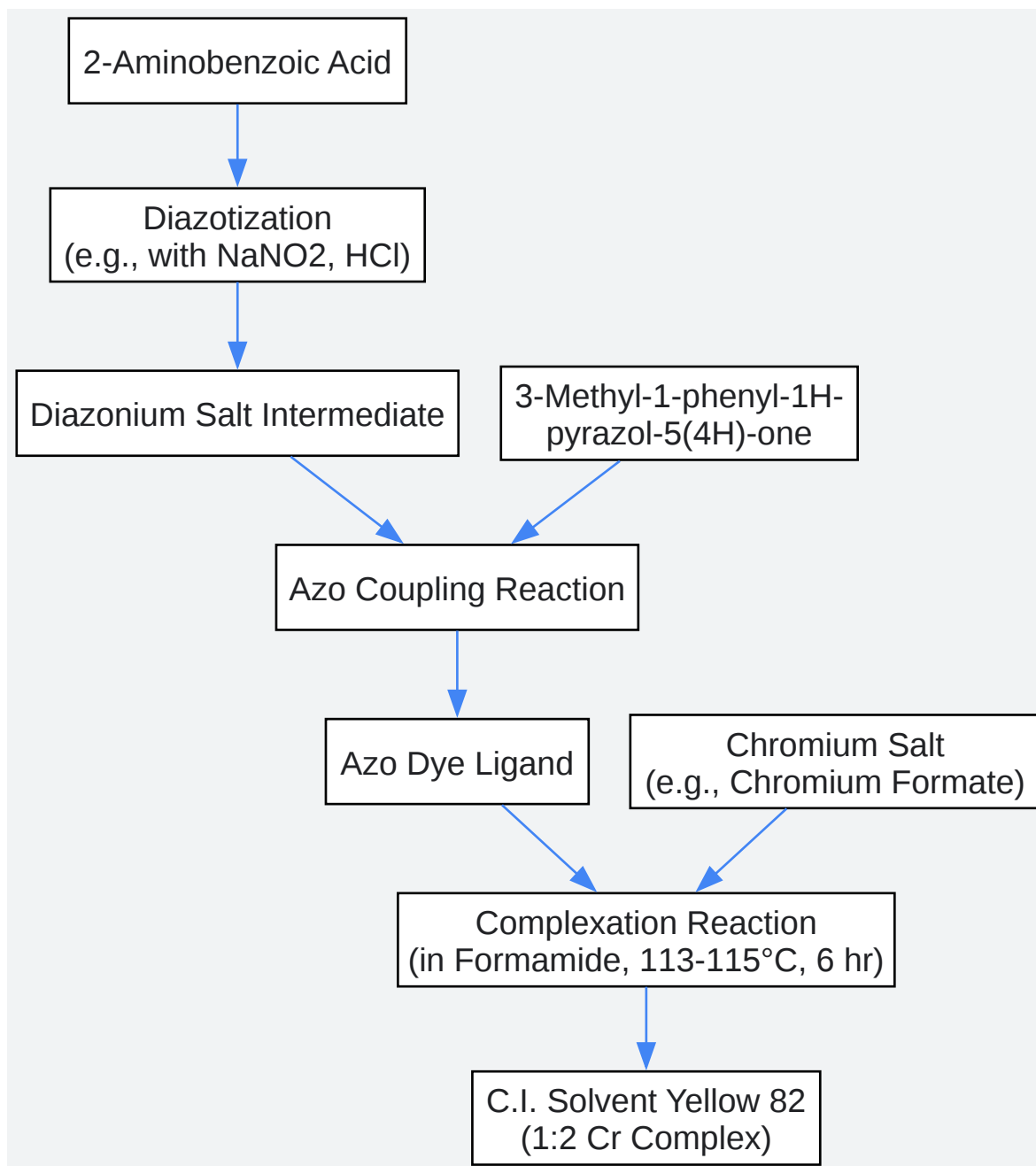
Solvent	Solubility (g/L)	Reference(s)
Methanol	50 - 450	[1][2][9]
Ethanol	400	[2][9]
N-Butanol	400	[2][9]
Isopropanol	5 - 400	[1][2]
Ethyl Acetate	400	[2][9]
Methyl Ethyl Ketone (MEK)	400 - 500	[2][6][9]
Toluene	150 - 500	[1][2][9]
Xylene	150 - 450	[1][2][9]
Butyl Cellosolve	250 - 500	[2][6][9]
Ethyl Cellosolve	500	[2][9]
DMF	500	[2][9]
Diacetone Alcohol	500	[6]

Experimental Protocols

Synthesis of C.I. Solvent Yellow 82

The manufacturing process involves a multi-step chemical synthesis to create the final metal-complex dye.[7]

Logical Workflow for Synthesis



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Caption: Synthesis workflow for C.I. **Solvent Yellow 82**.

Detailed Methodology:

- Diazotization: 2-Aminobenzoic acid is diazotized. This is a standard procedure where an aromatic primary amine is treated with a nitrous acid source (typically sodium nitrite in the

presence of a strong acid like hydrochloric acid) at low temperatures (0-5°C) to form a diazonium salt intermediate.

- **Azo Coupling:** The resulting diazonium salt is then reacted with a coupling agent, in this case, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.[2][7] This electrophilic substitution reaction forms the characteristic azo (-N=N-) bridge, creating the organic dye molecule that will serve as the ligand.
- **Metal Complexation:** The synthesized azo dye is converted into its metal complex. One described method involves heating the dye with chromium formate in a formamide solution for approximately 6 hours at a temperature of 113-115°C.[12] This step results in the formation of the final, stable 1:2 chromium complex, C.I. **Solvent Yellow 82**.[12]

Preparation of a Dye Formulation (Example)

A documented protocol for preparing a ready-to-use dye formulation involves treating the powdered dye to improve its handling and application properties.[13]

- **Charging the Mixer:** 1 kg of C.I. **Solvent Yellow 82** powder is placed into a suitable mixer.
- **Auxiliary Addition:** 100 g of polybutylene glycol (with a molecular weight of 1200) is added to the mixer at 20°C. The addition is performed with stirring, for instance, through a nozzle using a hose pump over a period of 10 minutes.
- **Homogenization:** After the addition is complete, the mixture is stirred for an additional 30 minutes at 20°C to ensure homogeneity.
- **Final Product:** The resulting dye preparation is immediately ready for use in applications such as printing inks or finishes.[13]

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References

- [1. Solvent Yellow 82 – Ranbar D190Y Metal Complex Dye \[ranbarr.com\]](#)
- [2. China Biggest C.I. Solvent Yellow 82 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever \[dyestuffscn.com\]](#)
- [3. Solvent Yellow Dye 82 at Best Price for Industrial Applications \[subhchem.in\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
- [5. epsilonpigments.com \[epsilonpigments.com\]](#)
- [6. Solvent Yellow 82 Dyes | CAS 12227-67-7 Manufacturers in India \[colorantsgroup.com\]](#)
- [7. worlddyevariety.com \[worlddyevariety.com\]](#)
- [8. additivesforpolymer.com \[additivesforpolymer.com\]](#)
- [9. Solvent yellow 82 TDS|Solvent yellow 82 from Chinese supplier and producer - SOLVENT YELLOW DYES - Enoch dye \[enochdye.com\]](#)
- [10. dyeschemical.com \[dyeschemical.com\]](#)
- [11. kremer-pigmente.com \[kremer-pigmente.com\]](#)
- [12. prepchem.com \[prepchem.com\]](#)
- [13. US5298034A - Solvent dye preparations - Google Patents \[patents.google.com\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to C.I. Solvent Yellow 82\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1174984/docs#an-in-depth-technical-guide-to-c-i-solvent-yellow-82\]](#)

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